

# Technical Guide: Physical Properties of 1-Bromo-2,4-dichlorobenzene

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## Compound of Interest

Compound Name: **1-Bromo-2,4-dichlorobenzene**

Cat. No.: **B072097**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **1-Bromo-2,4-dichlorobenzene**, a key intermediate in organic synthesis. The information is presented to support research, development, and drug discovery activities.

## Core Physical Properties

**1-Bromo-2,4-dichlorobenzene** is a halogenated aromatic compound with the chemical formula  $C_6H_3BrCl_2$ .<sup>[1][2][3]</sup> It appears as a white crystalline solid or a colorless to light yellow crystalline mass.<sup>[4][5]</sup> The compound has a characteristic sweet and pungent odor.<sup>[4]</sup>

## Quantitative Physical Data

The key physical properties of **1-Bromo-2,4-dichlorobenzene** are summarized in the table below for easy reference and comparison.

Property	Value	Units
Molecular Weight	225.898	g/mol [3][6]
Melting Point	26 - 30	°C[5][7][8][9]
Boiling Point	235	°C[5][10]
Density	1.89	g/cm³[5][10]
Flash Point	> 230 (> 98)	°F (°C)[7][10]
Vapor Pressure	0.0714	mmHg at 25°C[10]
Refractive Index	1.5700 (estimate)	
Water Solubility	Slightly soluble	[4][5][10][11]
Solubility in Organic Solvents	Soluble in ethanol and acetone	[4]

## Experimental Protocols for Property Determination

The following sections detail standardized methodologies for determining the key physical properties of organic compounds like **1-Bromo-2,4-dichlorobenzene**.

### Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology:

- A small, finely powdered sample of the compound is packed into a thin-walled capillary tube, sealed at one end.
- The capillary tube is attached to a thermometer.
- The assembly is placed in a heating bath (e.g., an oil bath or a metal block apparatus).
- The temperature is raised slowly and steadily.

- The temperature at which the substance begins to melt (first appearance of liquid) and the temperature at which it becomes completely liquid are recorded. This range is the melting point.

## Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Methodology:

- The liquid sample is placed in a distillation flask with boiling chips.
- A thermometer is positioned in the neck of the flask so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- The flask is heated to bring the liquid to a boil.
- As the vapor passes the thermometer bulb, the temperature is recorded. The boiling point is the constant temperature observed during the distillation of a pure substance.

## Density Determination (Pycnometer Method)

Density is the mass of a substance per unit volume.

Methodology:

- A pycnometer (a flask with a specific volume) is weighed empty.
- It is then filled with the substance and weighed again.
- The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., water) and weighed.
- The density of the sample is calculated using the weights and the known density of the reference substance.

## Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology:

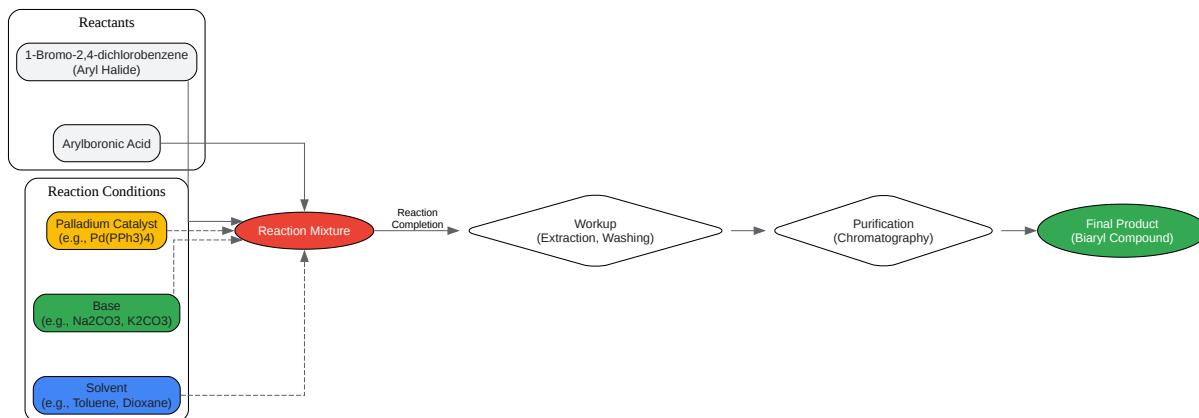
- A small, measured amount of the solute (**1-Bromo-2,4-dichlorobenzene**) is added to a test tube containing a measured volume of the solvent (e.g., water, ethanol, acetone).
- The mixture is agitated (e.g., by vortexing or shaking) at a constant temperature.
- Observations are made to determine if the solute dissolves completely, partially, or not at all.
- For quantitative determination, the process is repeated with increasing amounts of solute until saturation is reached.

## Synthetic Utility and Reaction Workflow

**1-Bromo-2,4-dichlorobenzene** is a valuable intermediate in organic synthesis, particularly in cross-coupling reactions to form biaryl compounds, which are important scaffolds in pharmaceuticals and materials science. One of the most common applications is in the Suzuki-Miyaura cross-coupling reaction.

## Suzuki-Miyaura Cross-Coupling Reaction Workflow

The following diagram illustrates the general workflow for a Suzuki-Miyaura cross-coupling reaction involving **1-Bromo-2,4-dichlorobenzene**.



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Caption: General workflow of a Suzuki-Miyaura cross-coupling reaction.

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